

Oxythioquinox: A Technical Guide to a Quinoxaline Fungicide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxythioquinox, also known by its chemical name 6-methyl-1,3-dithiolo[4,5-b]quinoxalin-2-one and the trade name Chinomethionat, is a synthetic compound belonging to the quinoxaline class of chemicals.[1] Historically, it has been utilized in agriculture as a fungicide, acaricide, and insecticide.[1] As a non-systemic, contact fungicide, Oxythioquinox exhibits both protective and curative properties against a range of fungal pathogens, most notably powdery mildew.[1] [2] Its application has been discontinued in many regions, including the United States and the European Union, due to toxicological concerns.[3] This technical guide provides an in-depth overview of Oxythioquinox, focusing on its chemical properties, fungicidal mode of action, and relevant experimental protocols for its evaluation.

Chemical and Physical Properties

Oxythioquinox is a yellow crystalline solid with a molecular formula of C₁₀H₆N₂OS₂ and a molecular weight of 234.3 g/mol .[3] It has low aqueous solubility and is relatively stable under normal conditions, though it undergoes hydrolysis in alkaline media.[1][3]

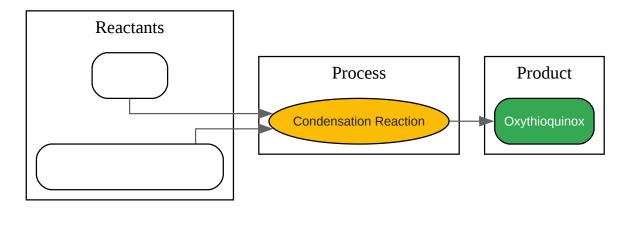


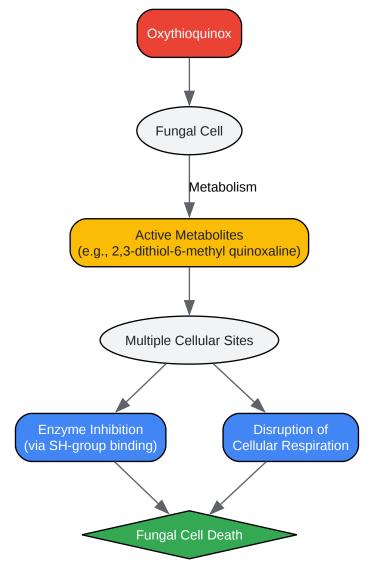
Property	Value	Reference
Chemical Name	6-methyl-1,3-dithiolo[4,5-b]quinoxalin-2-one	[4]
Common Names	Oxythioquinox, Chinomethionat, Quinomethionate	[4]
CAS Number	2439-01-2	[1]
Molecular Formula	C10H6N2OS2	[1][3]
Molecular Weight	234.3 g/mol	[3]
Appearance	Yellow crystals	[3]
Solubility	Low in water	[1]
Stability	Relatively stable, hydrolyzes in alkaline media	[3]

Synthesis of Oxythioquinox

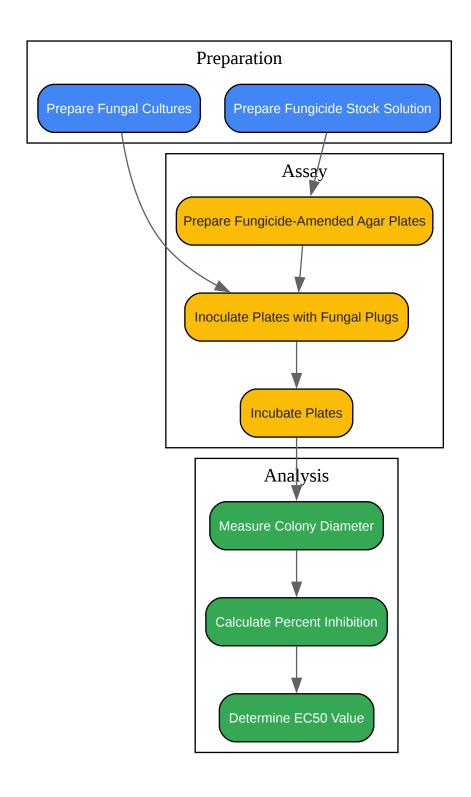
The commercial synthesis of Oxythioquinox (Chinomethionat) is achieved through the condensation reaction of 6-methylquinoxaline-2,3-dithiol with phosgene.[1][2] This reaction forms the dithioloquinoxaline structure characteristic of the compound.











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